Screening of Substituted Indoline-4-Carboxylates for Bioactivity: A Comparative Guide

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Compound of Interest

Compound Name:	*Methyl indoline-4-carboxylate*
CAS No.:	*155135-61-8*
Cat. No.:	*B136135*

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For Researchers, Scientists, and Drug Development Professionals

The indoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds. Substituted indoline-4-carboxylates, in particular, represent a promising class of molecules with potential therapeutic applications spanning from anticancer to antimicrobial agents. This guide provides a comparative overview of the bioactivity of substituted indoline-4-carboxylates and structurally related indole derivatives, supported by experimental data and detailed protocols to aid in the research and development of novel therapeutics.

I. Comparative Bioactivity Data

The following tables summarize the quantitative data for the bioactivity of various substituted indole and indoline derivatives, offering a comparative perspective on their potential efficacy. While data specifically on a comprehensive library of indoline-4-carboxylates is limited in the public domain, the presented data from closely related indole series provides valuable insights

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into the structure-activity relationships (SAR) that likely govern the bioactivity of this compound class.

Table 1: Anticancer Activity of Substituted Indole Derivatives

This table presents the in vitro cytotoxic activity (IC50) of various indole derivatives against a panel of human cancer cell lines. The data is compiled from multiple studies and showcases the potential of this scaffold in oncology.

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Compound ID	Scaffold	Substitution	Cancer Cell Line	IC50 (μM)	Reference Compound	IC50 (μM) of Ref.
HD02	Pyrazolinyl-Indole	3-(p-tolyl)	Leukemia	N/A	Imatinib	>10
HD05	Pyrazolinyl-Indole	3-(4-chlorophenyl)	Leukemia	N/A	Imatinib	>10
HD12	Pyrazolinyl-Indole	3-(4-chlorophenyl)	Leukemia	N/A	Imatinib	>10
1k	Indolemethane	N/A	DU-145 (Prostate)	1.09 ± 0.92	Doxorubicin	N/A
1c	Indolemethane	N/A	DU-145 (Prostate)	2.02 ± 0.74	Doxorubicin	N/A
1f	Indolemethane	N/A	HepG2 (Liver)	4.23 ± 1.09	Doxorubicin	N/A
3k	Indolylquinazolinone	5-Iodo	A549 (Lung)	18.50	Doxorubicin	0.82
CFI-400437	Methyleneindolinone	(1H-indazol-6-yl)	Breast Cancer Xenograft	N/A (Tumor Growth Inhibition)	N/A	N/A

Note: N/A indicates that the specific data was not available in the cited sources in a comparable format.

Table 2: Antimicrobial Activity of Substituted Indole Derivatives

This table summarizes the minimum inhibitory concentration (MIC) values of various indole derivatives against pathogenic bacteria and fungi, highlighting their potential as antimicrobial

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agents.

Compound ID	Scaffold	Substitution	Microorganism	MIC (µg/mL)	Reference Compound	MIC (µg/mL) of Ref.
8f	Indole-2-carboxamide	6-Bromo	M. tuberculosis H37Rv	0.62	Isoniazid	0.88
8g	Indole-2-carboxamide	4,6-Dichloro	M. tuberculosis H37Rv	0.32	Isoniazid	0.88
3k	Indolylquinazolinone	5-Iodo	S. aureus MRSA ATCC 43300	0.98	N/A	N/A
1b	Indole-triazole	N/A	C. albicans	3.125	Fluconazole	N/A
2b-d	Indole-thiadiazole	N/A	C. albicans	3.125	Fluconazole	N/A
3b-d	Indole-triazole	N/A	C. albicans	3.125	Fluconazole	N/A

II. Experimental Protocols

Detailed methodologies for the key bioactivity assays are provided below to ensure reproducibility and facilitate the screening of new chemical entities.

MTT Assay for Cytotoxicity

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.

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Materials:

- Human cancer cell lines (e.g., A549, MCF-7, HepG2)
- Complete cell culture medium (e.g., DMEM or RPMI-1640 with 10% FBS)
- 96-well plates
- Test compounds (substituted indoline-4-carboxylates) dissolved in DMSO
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium and incubate for 24 hours at 37°C in a humidified 5% CO2 atmosphere.
- Prepare serial dilutions of the test compounds in culture medium. The final DMSO concentration should not exceed 0.5%.
- After 24 hours, remove the medium and add 100 µL of the medium containing different concentrations of the test compounds to the wells. Include a vehicle control (medium with DMSO) and a blank control (medium only).
- Incubate the plate for 48-72 hours at 37°C.
- Add 20 µL of MTT solution to each well and incubate for another 4 hours.
- Aspirate the medium containing MTT and add 150 µL of solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.

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- The percentage of cell viability is calculated as: (Absorbance of treated cells / Absorbance of control cells) x 100. The IC50 value is determined from the dose-response curve.

Broth Microdilution Method for Antimicrobial Susceptibility Testing

This method is used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent against bacteria or fungi.

Materials:

- Bacterial or fungal strains (e.g., S. aureus, E. coli, C. albicans)
- Mueller-Hinton Broth (MHB) for bacteria or RPMI-1640 for fungi
- 96-well microtiter plates
- Test compounds dissolved in DMSO
- Bacterial or fungal inoculum standardized to a specific concentration (e.g., 5 x 10^5 CFU/mL)
- Microplate reader or visual inspection

Procedure:

- Add 50 µL of sterile broth to all wells of a 96-well plate.
- Add 50 µL of the test compound at 2x the highest desired concentration to the first well of each row.
- Perform serial two-fold dilutions of the compounds across the plate by transferring 50 µL from one well to the next.
- Prepare a standardized inoculum of the microorganism in the appropriate broth.
- Add 50 µL of the inoculum to each well, resulting in a final volume of 100 µL and the desired final concentration of the test compound and inoculum.

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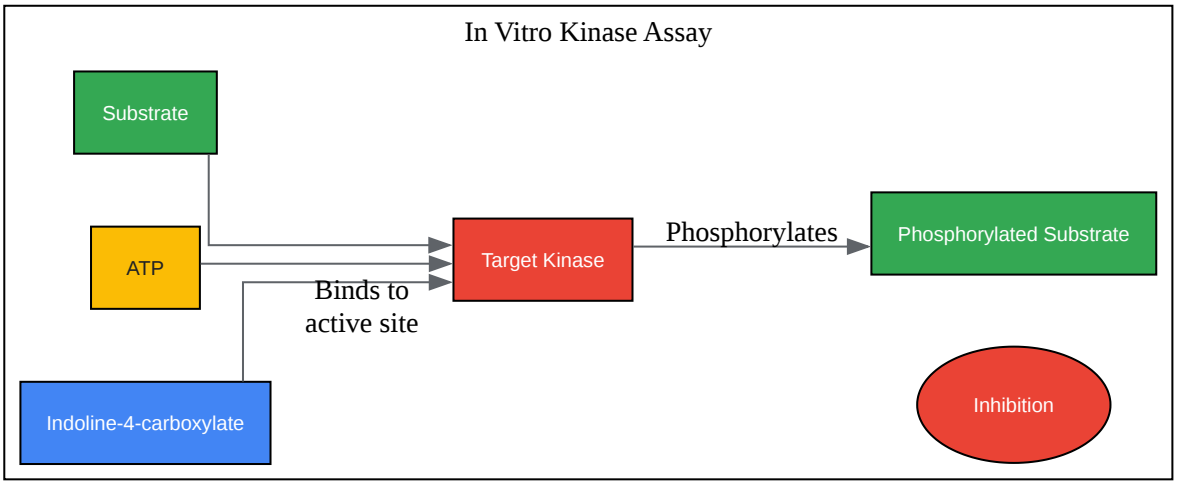
- Include a growth control (broth and inoculum, no compound) and a sterility control (broth only).
- Incubate the plates at 37°C for 18-24 hours for bacteria or 24-48 hours for fungi.
- The MIC is determined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

III. Mechanistic Insights and Signaling Pathways

Several indole derivatives have been shown to exert their anticancer effects through the inhibition of key signaling pathways involved in cell proliferation, survival, and angiogenesis. While the precise mechanisms for indoline-4-carboxylates are still under investigation, insights can be drawn from structurally related compounds.

Kinase Inhibition

A prominent mechanism of action for many anticancer indole derivatives is the inhibition of protein kinases.[1] These enzymes play a critical role in signal transduction pathways that are often dysregulated in cancer.



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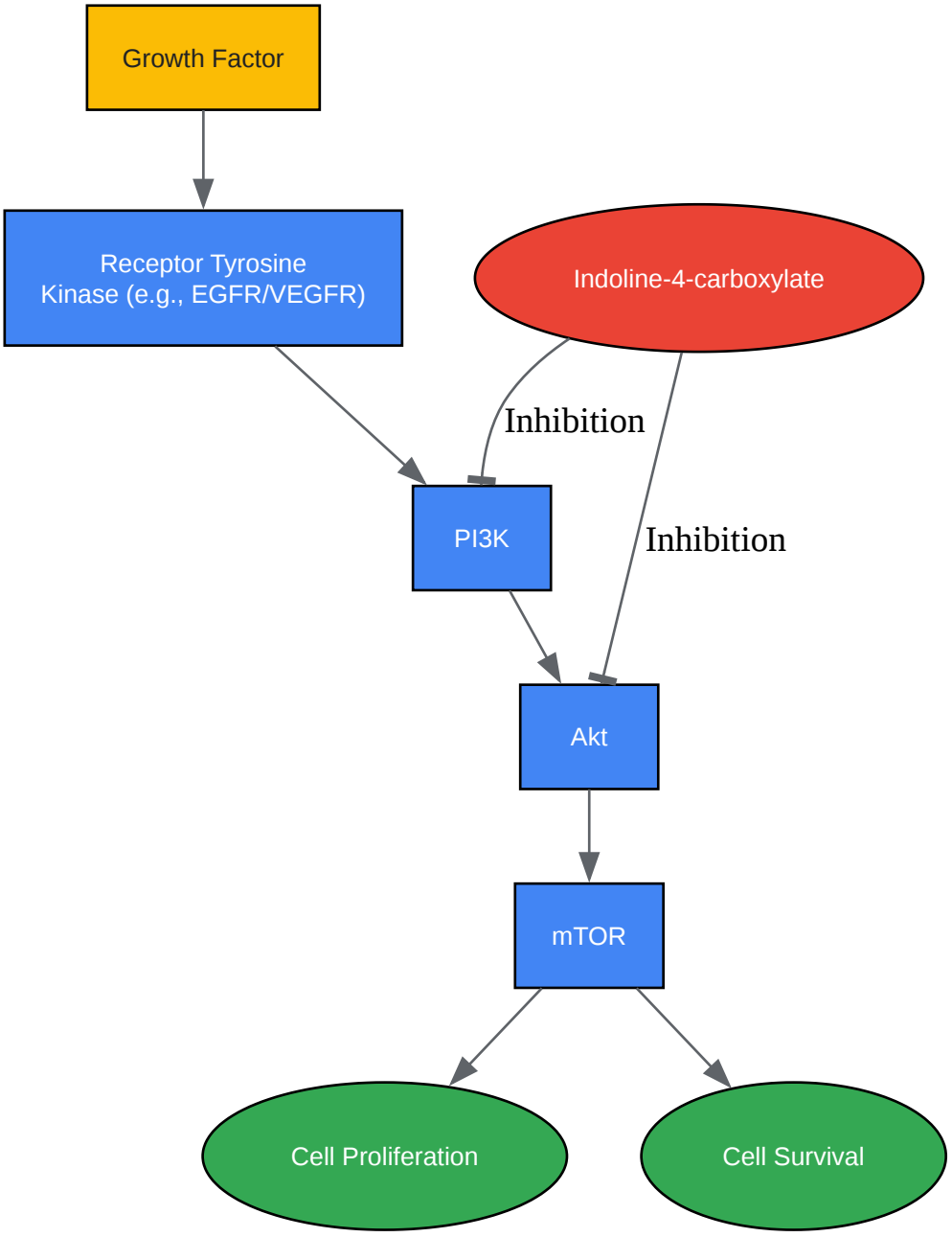
Caption: General workflow for an in vitro kinase inhibition assay.

PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a crucial intracellular signaling cascade that regulates cell growth, proliferation, and survival.[2] Its aberrant activation is a hallmark of many cancers, making it a key therapeutic target. Some indole derivatives have been shown to modulate this pathway.[2]



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Caption: Simplified PI3K/Akt/mTOR signaling pathway and potential inhibition points.

IV. Conclusion

Substituted indoline-4-carboxylates represent a versatile scaffold with significant potential for the development of novel therapeutic agents. The comparative data on related indole derivatives suggests promising avenues for exploration in anticancer and antimicrobial research. The provided experimental protocols and mechanistic insights offer a foundational framework for researchers to screen and characterize new compounds within this chemical class. Further systematic synthesis and screening of indoline-4-carboxylate libraries are warranted to fully elucidate their therapeutic potential and establish definitive structure-activity relationships.

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